

The Anti-Nutritional Impact of Convicine: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Convicine**

Cat. No.: **B104258**

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the anti-nutritional effects of **convicine**, a pyrimidine glycoside found in fava beans, with other anti-nutritional factors. The information is supported by experimental data from feeding studies in swine and poultry, offering insights into its impact on animal performance and health.

Convicine, alongside its closely related compound vicine, is a significant anti-nutritional factor present in fava beans (*Vicia faba* L.).^[1] Upon ingestion by monogastric animals, these compounds are hydrolyzed by gut microflora into their respective aglycones, isouramil and divicine.^{[2][3]} These aglycones are potent oxidizing agents that can induce oxidative stress, leading to detrimental effects on animal health and productivity.^{[2][3]} The most well-known consequence is favism in humans with a glucose-6-phosphate dehydrogenase (G6PD) deficiency; however, negative impacts are also observed in livestock.^{[1][3]}

This guide synthesizes data from key feeding studies to validate and quantify the anti-nutritional impact of **convicine**, comparing it with other anti-nutritional factors where data is available.

Comparative Performance in Swine

A study on weaned pigs compared the effects of feeding diets containing fava bean cultivars with varying levels of **convicine** and condensed tannins on nutrient digestibility and growth performance. The results indicate that while condensed tannins primarily affect protein

digestibility, vicine and **convicine** appear to have a more pronounced impact on overall growth performance, likely linked to feed intake.[2][4][5][6]

Table 1: Effect of Fava Bean Cultivars with Varying **Convicine** and Tannin Content on Apparent Total Tract Digestibility (ATTD) and Growth Performance of Weaned Pigs[2][4]

Fava	Conde							Avg.	
Bean	nsed	Vicine	Convic	ATTD	ATTD	ATTD	Feed	Daily	Avg.
Cultivar	Tannin	(%)	ine (%)	DM (%)	GE (%)	CP (%)	Disapp	Gain	
	s (%)						earanc	(g)	e (g)
Phase									
2 (d 14-28)									
Snowdr									
op	<0.2	-0.5	~0.4	88.5a	87.7a	85.1ab	836	608	
(zero-tannin)									
Tabasc									
o (zero-tannin)	<0.2	-0.5	~0.4	88.6a	87.8a	86.0a	821	593	
Fabelle									
(mid-tannin)	0.53	0.04	0.01	87.5ab	86.7ab	83.8bc	864	639	
Malik									
(mid-tannin)	mid	high	high	86.4b	85.6b	82.5c	785	580	
Snowbir									
d (zero-tannin)	<0.2	-0.5	~0.4	87.1b	86.2b	84.5abc	828	601	
Values									
in the									
same									
column									
with									
different									
superscripts									
ripts are									
significa									

ntly
different
(P <
0.05).

Data
adapted
from a
study
with
weaned
pigs fed
diets
containi
ng 30%
of the
respecti
ve fava
bean
cultivar.

[2][4]

Experimental Protocol: Swine Feeding Trial

- Animal Model: A total of 260 pigs weaned at 20 ± 1 days of age were used in a 4-week randomized complete block design trial.[2][6]
- Diets: Five dietary regimens were formulated, each including a different fava bean cultivar at 20% in phase 1 (d 0-14) and 30% in phase 2 (d 14-28). The cultivars included three zero-tannin, high vicine and **convicine** varieties (Snowbird, Snowdrop, Tabasco) and two medium-tannin, lower vicine and **convicine** varieties (Fabelle and Malik). Diets were formulated to be isoenergetic and isonitrogenous.[2][5][6]
- Data Collection: Apparent total tract digestibility of dry matter (DM), gross energy (GE), and crude protein (CP) was determined. Growth performance parameters, including daily feed disappearance and weight gain, were recorded.[2]

- Analytical Methods: The vicine and **convicine** content in the fava bean cultivars was determined using high-performance liquid chromatography (HPLC).[7]

Comparative Performance in Laying Hens

In laying hens, dietary vicine and **convicine** have been shown to negatively affect egg production and quality. A study evaluating a wide range of dietary vicine and **convicine** concentrations demonstrated a significant reduction in egg weight at higher inclusion levels. Furthermore, high concentrations of these compounds led to increased hemolysis of red blood cells, indicating oxidative stress.[8][9]

Table 2: Effect of Dietary Vicine and **Convicine** (V+C) Concentration on Laying Hen Performance and Egg Quality (Trial 1)[8][9][10]

Dietary V+C (g/kg)	Egg Weight (g)	Haugh Units	Yolk Color	Red Blood Cell Hemolysis (%)
Control (Corn-Soybean)	60.5a	82.1b	9.5b	1.8b
Low V+C (0.4)	60.2a	84.5a	10.1a	2.1b
Medium-Low V+C (1.1)	59.8ab	83.9ab	9.9ab	2.5ab
Medium-High V+C (1.8)	59.1b	83.2ab	9.7ab	3.2a
High V+C (2.5)	58.5b	83.0ab	9.6ab	3.5a

Values in the same column with different superscripts are significantly different ($P < 0.05$).

Data adapted from a 140-day trial with laying hens fed diets containing 20% dehulled fava beans with varying V+C content.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Laying Hen Feeding Trial

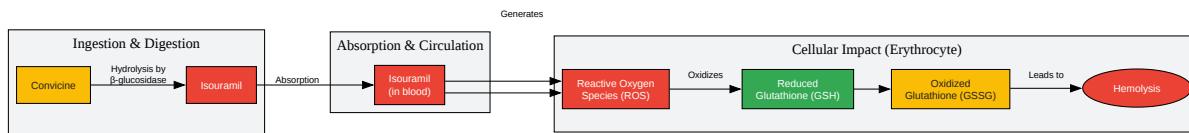
- Animal Model: 48 laying hens were used in a 140-day trial.[\[8\]](#)[\[9\]](#)
- Diets: Two trials were conducted. In Trial 1, hens were fed diets containing 20% dehulled fava beans from two cultivars with high or low V+C content, which were mixed to create

intermediate levels. A control corn-soybean diet was also used. In Trial 2, two isogenic zero-tannin fava bean genotypes with high or low V+C were included at 25% of the diet.[8][9]

- Data Collection: Laying performance (egg production, egg weight) and egg quality parameters (Haugh units, yolk color) were measured. The redox sensitivity of red blood cells (RBCs) was assessed by measuring hemolysis and reduced glutathione (GSH) concentration.[8][9]
- Statistical Analysis: Data were analyzed using one-way ANOVA, and means were compared using Fisher's test.[9]

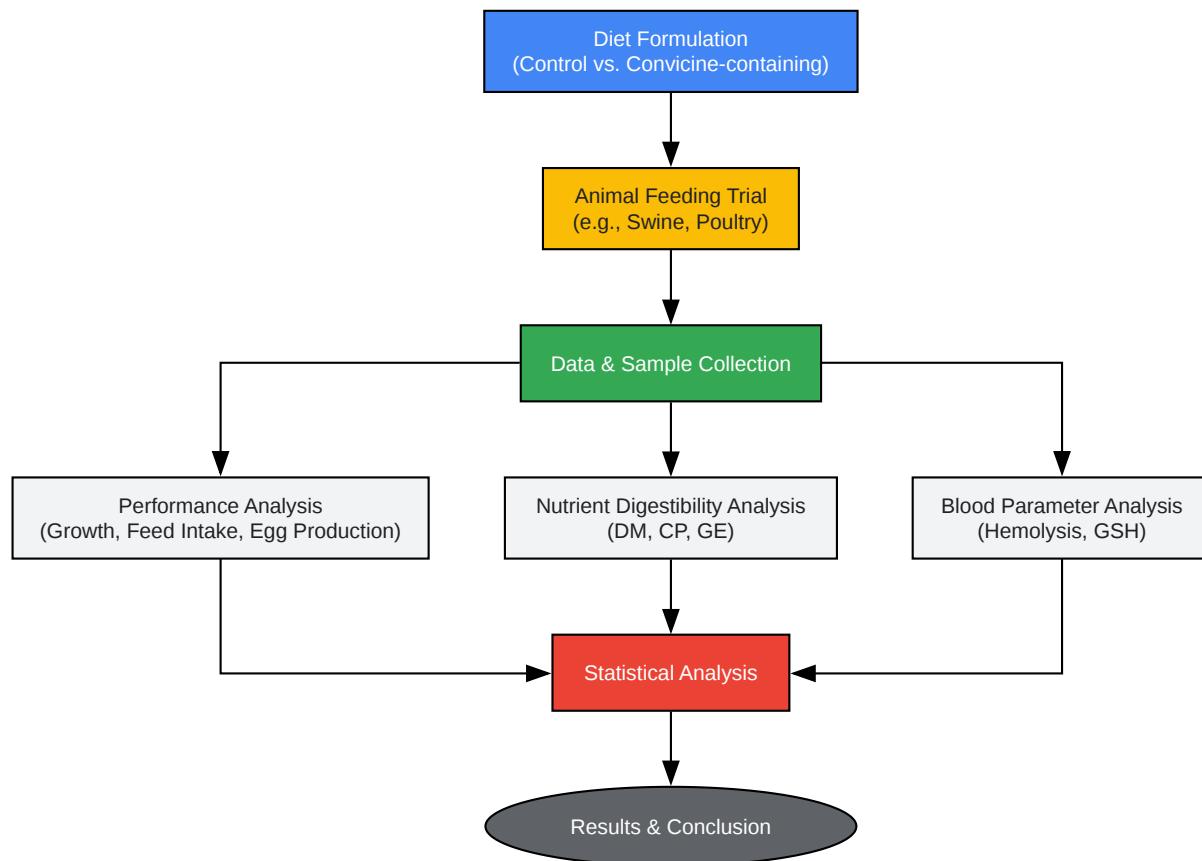
Visualizing the Mechanism and Workflow

To better understand the processes involved, the following diagrams illustrate the biochemical pathway of **convicine**-induced toxicity and a general experimental workflow for its evaluation in feeding studies.



[Click to download full resolution via product page](#)

Caption: Biochemical pathway of **convicine**-induced toxicity.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **convicine**'s anti-nutritional impact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. Effect of feeding mid- or zero-tannin faba bean cultivars differing in vicine and convicine content on diet nutrient digestibility and growth performance of weaned pigs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cornell University Department of Animal Science [poisonousplants.ansci.cornell.edu]
- 4. researchgate.net [researchgate.net]
- 5. academic.oup.com [academic.oup.com]
- 6. Effect of feeding mid- or zero-tannin faba bean cultivars differing in vicine and convicine content on diet nutrient digestibility and growth performance of weaned pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. centaur.reading.ac.uk [centaur.reading.ac.uk]
- 8. Effects of faba beans with different concentrations of vicine and convicine on egg production, egg quality and red blood cells in laying hens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Effects of faba beans with different concentrations of vicine and convicine on egg production, egg quality and red blood cells in laying hens - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Anti-Nutritional Impact of Convicine: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b104258#validating-the-anti-nutritional-impact-of-convicine-in-feeding-studies>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com